

An In-depth Technical Guide to 2-Hydroxy-5-methylisophthalaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxy-5-methylisophthalaldehyde

Cat. No.: B1214215

[Get Quote](#)

IUPAC Name: 2-Hydroxy-5-methylbenzene-1,3-dicarbaldehyde

This technical guide provides a comprehensive overview of **2-Hydroxy-5-methylisophthalaldehyde**, a versatile aromatic dialdehyde. The document is intended for researchers, scientists, and drug development professionals, detailing the compound's properties, synthesis, and applications, with a focus on its role in the formation of Schiff bases and its potential biological activities.

Core Compound Information

2-Hydroxy-5-methylisophthalaldehyde, also known by synonyms such as 2,6-diformyl-4-methylphenol, is a key intermediate in organic synthesis.^[1] Its structure, featuring a hydroxyl group and two aldehyde functionalities on a methylated benzene ring, allows for diverse chemical modifications and applications.

Physicochemical and Spectroscopic Data

The physicochemical and spectroscopic properties of **2-Hydroxy-5-methylisophthalaldehyde** are summarized in the tables below. This data is crucial for its identification, characterization, and application in various chemical reactions.

Table 1: Physicochemical Properties of **2-Hydroxy-5-methylisophthalaldehyde**

Property	Value	Source
IUPAC Name	2-hydroxy-5-methylbenzene-1,3-dicarbaldehyde	[1]
CAS Number	7310-95-4	[1][2][3]
Molecular Formula	C ₉ H ₈ O ₃	[1][3]
Molecular Weight	164.16 g/mol	[1][2]
Appearance	Light yellow to beige crystalline powder or needles	[4]
Melting Point	128-130 °C	[1]
InChI Key	ZBOUXALQDLLARY-UHFFFAOYSA-N	[2][3]

Table 2: Spectroscopic Data for **2-Hydroxy-5-methylisophthalaldehyde**

Spectroscopic Technique	Observed Peaks/Regions	Source
¹ H NMR Spectroscopy	Aldehyde protons (CHO): δ 9.8–10.2 ppm (singlets)Aromatic protons: δ 6.5–8.0 ppm Phenolic hydroxyl proton (OH): δ 10–12 ppm	[2]
¹³ C NMR Spectroscopy	Data available in spectral databases	[5][6]
Infrared (IR) Spectroscopy	Aldehyde C=O stretch: ~1680–1720 cm ⁻¹ (strong) Phenolic O-H stretch: ~3200–3500 cm ⁻¹	[2]
Mass Spectrometry	Molecular Weight: 164.1580	[3]

Synthesis of 2-Hydroxy-5-methylisophthalaldehyde

The primary method for synthesizing **2-Hydroxy-5-methylisophthalaldehyde** is the Duff reaction, which involves the formylation of an electron-rich aromatic compound like a phenol using hexamethylenetetramine (HMTA).^{[1][2][7]}

Experimental Protocol: Duff Reaction

This protocol describes the synthesis of **2-Hydroxy-5-methylisophthalaldehyde** from p-cresol.

Materials:

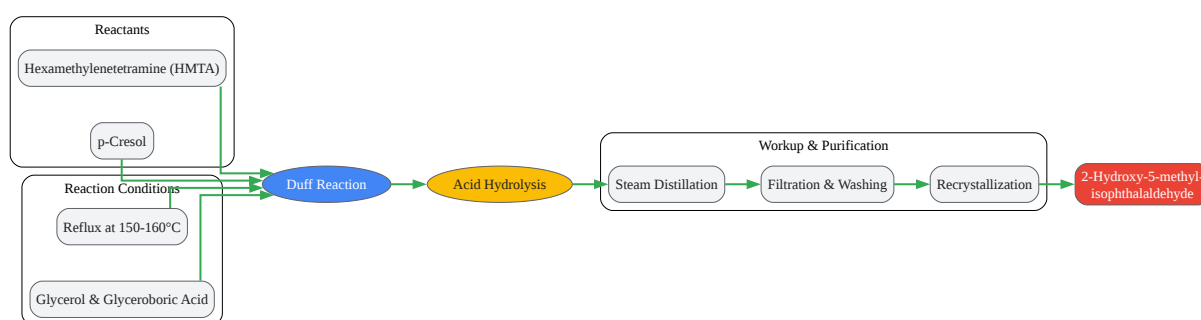
- p-Cresol
- Hexamethylenetetramine (HMTA)
- Anhydrous glycerol
- Glyceroboric acid
- Dilute sulfuric acid
- Ethanol
- Trichloromethane

Procedure:

- A mixture of p-cresol and hexamethylenetetramine (in a 1:2 molar ratio) is heated in the presence of anhydrous glycerol and glyceroboric acid.^[2]
- The reaction mixture is refluxed at approximately 150-160°C for 2 to 3 hours.^[8]
- After cooling, the mixture is treated with dilute sulfuric acid to hydrolyze the intermediate.
- The product, **2-Hydroxy-5-methylisophthalaldehyde**, is then isolated by steam distillation.^[8]
- The crude product is filtered and washed with cold ethanol.^[2]

- Further purification can be achieved by recrystallization from a suitable solvent system, such as a 1:5 mixture of trichloromethane and ethanol.[2]

Workflow for the Synthesis of **2-Hydroxy-5-methylisophthalaldehyde**



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Hydroxy-5-methylisophthalaldehyde** via the Duff reaction.

Applications in Synthesis

The presence of two aldehyde groups makes **2-Hydroxy-5-methylisophthalaldehyde** an excellent building block for the synthesis of more complex molecules, particularly Schiff bases.

Synthesis of Schiff Bases

Schiff bases are formed through the condensation reaction between a primary amine and an aldehyde.[9] The dialdehyde nature of **2-Hydroxy-5-methylisophthalaldehyde** allows for the

formation of bidentate or polydentate Schiff base ligands, which are crucial in coordination chemistry for the synthesis of metal complexes.[\[2\]](#)[\[9\]](#)

This protocol outlines a general procedure for the synthesis of a Schiff base from **2-Hydroxy-5-methylisophthalaldehyde** and a primary amine.

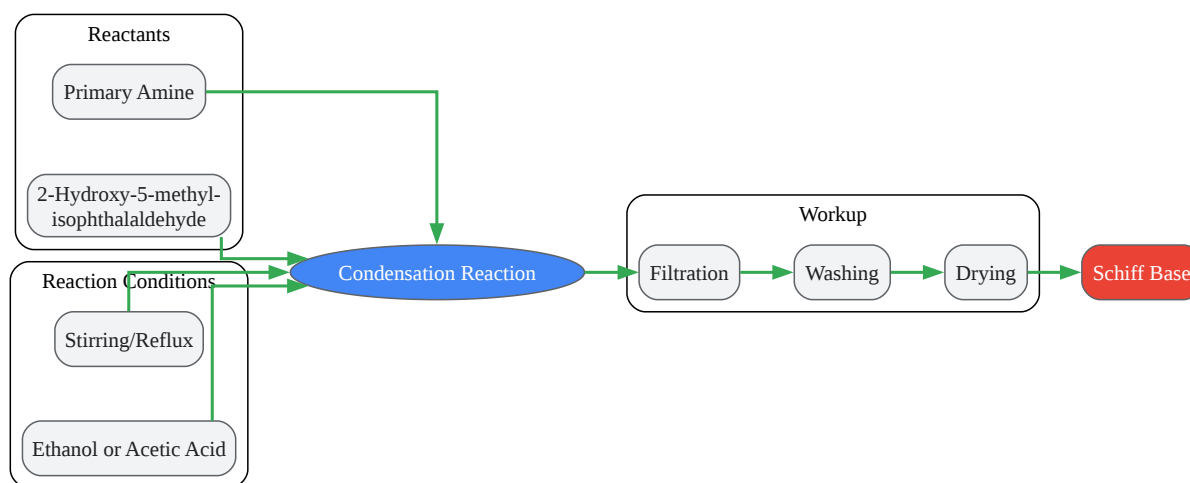
Materials:

- **2-Hydroxy-5-methylisophthalaldehyde**
- Primary amine (e.g., 4-aminopyridine)
- Ethanol or Glacial Acetic Acid
- Magnetic stirrer

Procedure:

- Dissolve **2-Hydroxy-5-methylisophthalaldehyde** in a suitable solvent such as ethanol or glacial acetic acid.[\[10\]](#)
- Add the primary amine to the solution in the desired stoichiometric ratio (typically 1:2 for a dialdehyde).
- Stir the reaction mixture at room temperature or under reflux for a period of 1 to 8 hours, depending on the reactivity of the amine.[\[10\]](#)
- The formation of the Schiff base is often indicated by a color change and the precipitation of a solid product.
- The solid product is collected by filtration, washed with a suitable solvent, and dried.[\[10\]](#)
- The purity of the synthesized Schiff base can be confirmed by melting point determination and spectroscopic techniques (FT-IR, NMR).

Workflow for Schiff Base Synthesis



[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis of a Schiff base from **2-Hydroxy-5-methylisophthalaldehyde**.

Biological Activities

While **2-Hydroxy-5-methylisophthalaldehyde** itself has reported antioxidant and antimicrobial properties, much of the research into its biological activity has focused on its derivatives, such as Schiff bases and their metal complexes.^{[2][4]}

Antimicrobial Activity

Substituted salicylaldehydes and their derivatives have shown potential as antimicrobial agents.^[11] The antimicrobial activity is often attributed to the azomethine group in Schiff bases, and this activity can be enhanced upon chelation with metal ions.^[9] The mechanism of action may involve the formation of Schiff bases with amino groups on microbial cell surfaces.^[11]

Table 3: Antimicrobial Activity of Related Compounds

Compound Type	Target Organisms	Activity Metric	Finding	Source
Copper(II) Schiff Base Complex	Staphylococcus aureus, Escherichia coli, Fungi	IC ₅₀	Showed significant activity against both bacteria and fungi.	[2]
Substituted Benzaldehydes	Gram-negative bacteria	MIC	Bactericidal activity is dependent on the substituents on the aromatic ring.	[4]

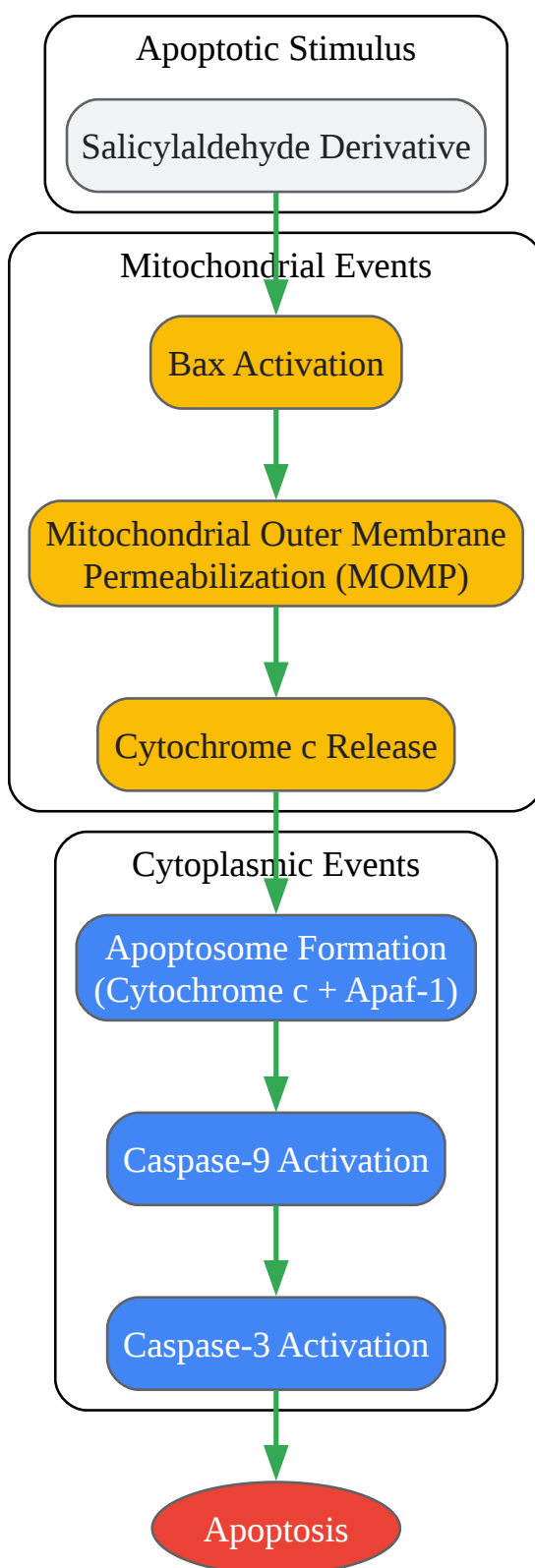
A common method for evaluating antimicrobial activity is the determination of the Minimum Inhibitory Concentration (MIC) using broth microdilution or agar diffusion methods.[12]

Apoptosis-Inducing Activity

Salicylaldehyde and its derivatives have been investigated for their potential to induce apoptosis, or programmed cell death, in cancer cells. The mechanism of action is often linked to the intrinsic or mitochondrial pathway of apoptosis.

Signaling Pathway of Apoptosis

Apoptosis is a highly regulated process involving a cascade of signaling events. The intrinsic pathway is initiated by cellular stress, leading to the activation of pro-apoptotic proteins like Bax. Bax activation causes permeabilization of the mitochondrial outer membrane and the release of cytochrome c into the cytoplasm.[13][14] Cytochrome c then binds to Apaf-1, forming the apoptosome, which activates caspase-9.[14] Initiator caspase-9, in turn, activates executioner caspases like caspase-3, which carry out the dismantling of the cell.[15][16]



[Click to download full resolution via product page](#)

Caption: The intrinsic (mitochondrial) pathway of apoptosis potentially induced by salicylaldehyde derivatives.

Conclusion

2-Hydroxy-5-methylisophthalaldehyde is a valuable and versatile chemical intermediate. Its synthesis via the Duff reaction is well-established, and its primary application lies in the straightforward synthesis of a wide array of Schiff base ligands. These ligands and their corresponding metal complexes exhibit interesting biological activities, including antimicrobial and potential pro-apoptotic effects, making them promising candidates for further research in drug development and materials science. This guide provides a foundational understanding for researchers and scientists working with this compound and its derivatives.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Duff reaction - Wikipedia [en.wikipedia.org]
- 2. 2-Hydroxy-5-methylisophthalaldehyde | 7310-95-4 | Benchchem [benchchem.com]
- 3. 2-Hydroxy-5-methylisophthalaldehyde [webbook.nist.gov]
- 4. Page loading... [wap.guidechem.com]
- 5. 2-HYDROXY-5-METHYLISOPHTHALALDEHYDE(7310-95-4) 1H NMR spectrum [chemicalbook.com]
- 6. spectrabase.com [spectrabase.com]
- 7. thescholarship.ecu.edu [thescholarship.ecu.edu]
- 8. scholarworks.uni.edu [scholarworks.uni.edu]
- 9. sdiopr.s3.ap-south-1.amazonaws.com [sdiopr.s3.ap-south-1.amazonaws.com]
- 10. Synthesis of Schiff bases of naphtha[1,2-d]thiazol-2-amine and metal complexes of 2-(2'-hydroxy)benzylideneaminonaphthothiazole as potential antimicrobial agents - PMC [pmc.ncbi.nlm.nih.gov]

- 11. Palladium(II) Complexes of Substituted Salicylaldehydes: Synthesis, Characterization and Investigation of Their Biological Profile - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Antimicrobial susceptibility testing to evaluate minimum inhibitory concentration values of clinically relevant antibiotics - PMC [pmc.ncbi.nlm.nih.gov]
- 13. bocsci.com [bocsci.com]
- 14. mdpi.com [mdpi.com]
- 15. researchgate.net [researchgate.net]
- 16. biomedscidirect.com [biomedscidirect.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Hydroxy-5-methylisophthalaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214215#iupac-name-for-2-hydroxy-5-methylisophthalaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com